

Application Note: Targeted Lipidomics Assay for C16 Alcohols

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Compound of Interest

Compound Name: (~2~H_33_)Hexadecan-1-ol

Cat. No.: B1443632

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Introduction

C16 alcohols, predominantly hexadecanol (cetyl alcohol), are long-chain fatty alcohols that play crucial roles in cellular metabolism and structure.^{[1][2]} They are key intermediates in the fatty alcohol cycle and serve as precursors for the synthesis of essential lipids such as wax esters and plasmalogens, a class of ether phospholipids vital for membrane integrity and function.^{[3][4][5]} Dysregulation of fatty alcohol metabolism has been implicated in various pathological conditions, making the precise quantification of C16 alcohols in biological samples a critical area of research in drug development and disease diagnostics.

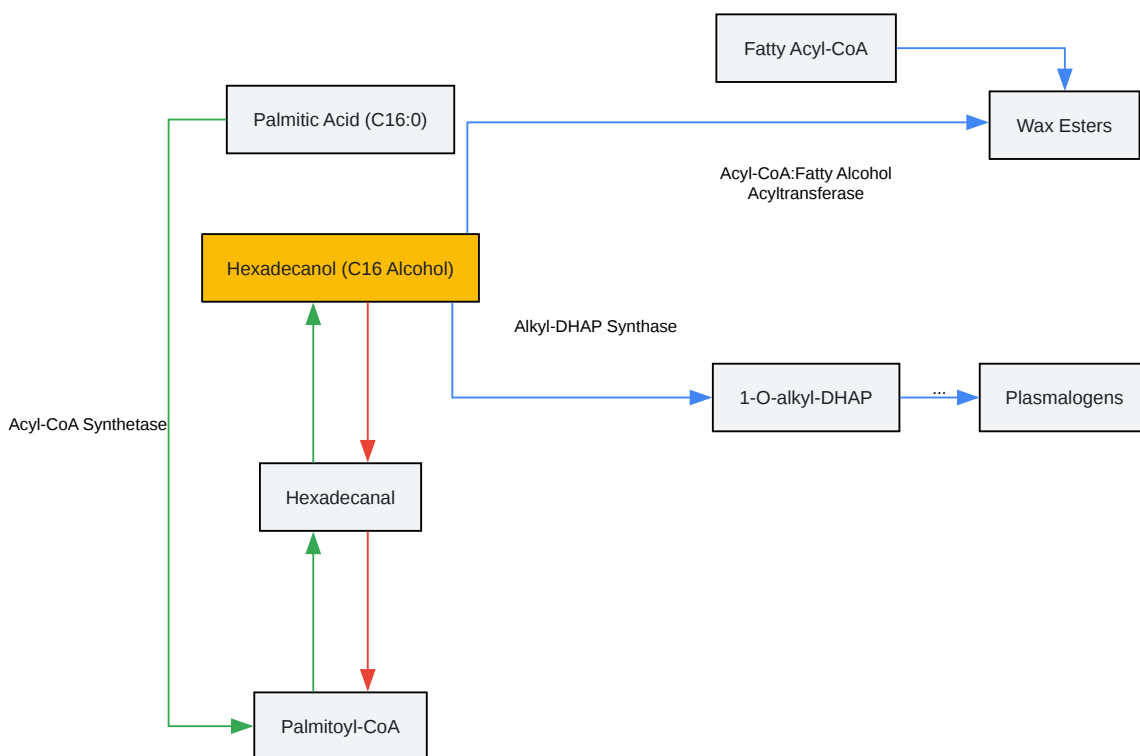
This application note provides a detailed protocol for a targeted lipidomics assay for the quantification of C16 alcohols in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The described method offers high sensitivity and specificity, enabling researchers to accurately measure C16 alcohol levels for a variety of applications.

Featured Applications

- Monitoring of fatty alcohol metabolism in preclinical and clinical studies.
- Biomarker discovery for diseases associated with lipid metabolism disorders.
- Investigating the efficacy of therapeutic interventions targeting lipid pathways.
- Quality control of cell-based and in-vivo models of metabolic diseases.

Signaling and Metabolic Pathways of C16 Alcohols

Hexadecanol is a central molecule in the fatty alcohol cycle. It is synthesized from palmitic acid via the reduction of its corresponding fatty acyl-CoA.[1][3] Once formed, hexadecanol can be either oxidized back to palmitic acid or utilized in anabolic pathways to produce other lipid species.[3][6] A primary fate of hexadecanol is its incorporation into wax esters through esterification with a fatty acid. Additionally, it is a crucial substrate for the synthesis of plasmalogens, where it is incorporated into the sn-1 position of the glycerol backbone via an ether linkage.[3][5][7]

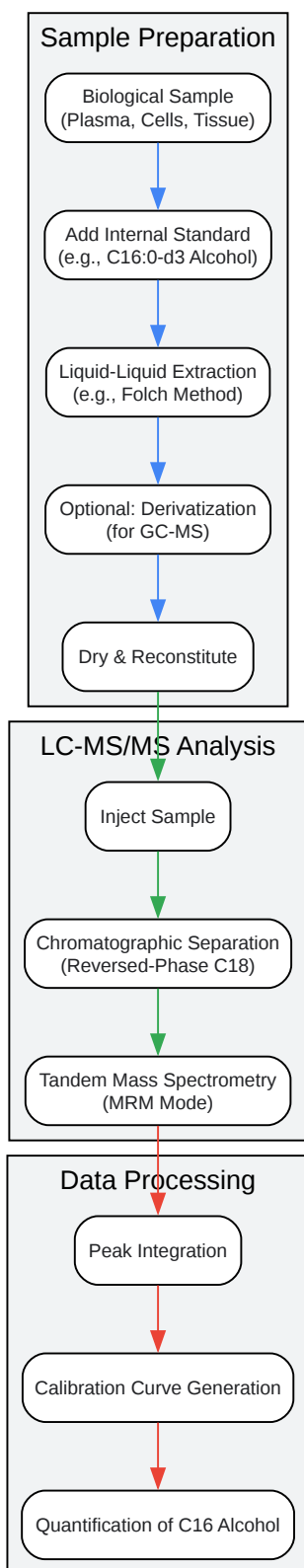


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Caption: Metabolic Fate of C16 Alcohols

Experimental Workflow

The targeted lipidomics workflow for C16 alcohol quantification involves several key steps, from sample preparation to data analysis. The use of an internal standard is crucial for accurate quantification, correcting for variations in sample extraction and instrument response.



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